

Synthesis of 4-(Methylsulfonamido)benzoic Acid: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: 4-(Methylsulfonamido)benzoic acid

Cat. No.: B1295666

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Abstract

This document provides a detailed protocol for the synthesis of **4-(Methylsulfonamido)benzoic acid**, a valuable intermediate in pharmaceutical and chemical research. The synthesis is achieved through the reaction of 4-aminobenzoic acid with methanesulfonyl chloride in an aqueous basic solution. This method is robust, high-yielding, and proceeds under mild conditions. This application note includes a summary of the compound's properties, a detailed experimental protocol, and a visual representation of the synthesis workflow.

Chemical Properties and Data

A summary of the physical and chemical properties of the key compounds involved in this synthesis is provided below.

Property	4-(Methylsulfonamido)benzoic acid	4-Aminobenzoic acid (PABA)	Methanesulfonyl Chloride
IUPAC Name	4-(Methylsulfonamido)benzoic acid	4-Aminobenzoic acid	Methanesulfonyl chloride
CAS Number	7151-76-0[1][2]	150-13-0	124-63-0
Molecular Formula	C ₈ H ₉ NO ₄ S[1][2]	C ₇ H ₇ NO ₂	CH ₃ ClO ₂ S
Molecular Weight	215.23 g/mol [1][2]	137.14 g/mol	114.55 g/mol
Appearance	White to off-white solid	White crystalline powder	Colorless to yellow liquid
Melting Point	Not specified	187-189 °C	-32 °C
Purity	≥98%[2]	≥99%	≥99%

Experimental Protocol

This protocol is adapted from a similar, high-yield synthesis of a related arylsulfonamide. The procedure involves the reaction of 4-aminobenzoic acid with methanesulfonyl chloride in an aqueous solution with the pH maintained at 8 using sodium carbonate.

Materials and Reagents

- 4-Aminobenzoic acid (PABA)
- Methanesulfonyl chloride
- Sodium carbonate
- Hydrochloric acid (1 N)
- Methanol
- Distilled water

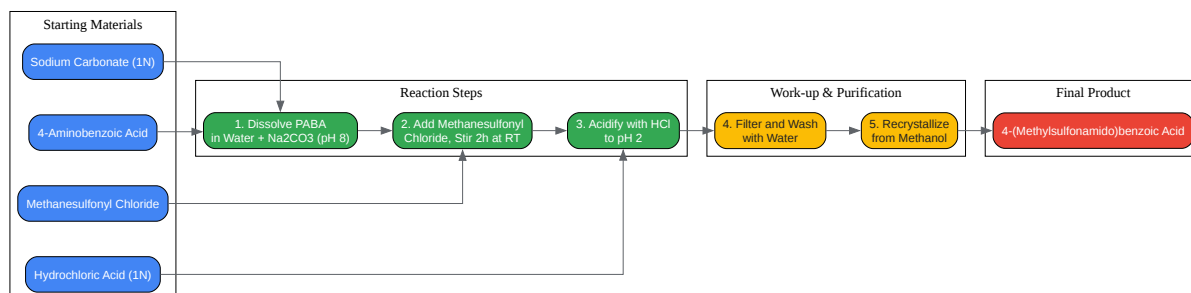
- Standard laboratory glassware (beaker, flask, etc.)
- Magnetic stirrer and stir bar
- pH meter or pH paper
- Filtration apparatus (e.g., Büchner funnel)

Synthesis Procedure

- **Dissolution of Starting Material:** In a suitable reaction vessel, dissolve 100 mmol (13.71 g) of 4-aminobenzoic acid in 50 mL of distilled water.
- **pH Adjustment:** While stirring, add a 1 N solution of sodium carbonate to the mixture until the pH reaches 8. This will dissolve the 4-aminobenzoic acid.
- **Addition of Methanesulfonyl Chloride:** Slowly add 120 mmol (9.2 mL, 13.75 g) of methanesulfonyl chloride to the reaction mixture. Maintain vigorous stirring.
- **Reaction Monitoring and pH Control:** Continue stirring the mixture at room temperature for 2 hours. During this time, monitor the pH and add small portions of the 1 N sodium carbonate solution as needed to maintain a pH of 8. The reaction progress can be monitored by the conversion of the initial suspension into a clear solution.
- **Precipitation of the Product:** After 2 hours, pour the reaction mixture into a beaker and acidify to pH 2 by the dropwise addition of 1 N hydrochloric acid. A white precipitate of **4-(Methylsulfonylamido)benzoic acid** will form.
- **Isolation and Purification:** Collect the white precipitate by filtration and wash it thoroughly with distilled water. The crude product can be further purified by recrystallization from methanol to yield colorless crystals.
- **Drying:** Dry the purified product under vacuum to remove any residual solvent.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-(Methylsulfonylamido)benzoic acid**.



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Caption: Workflow for the synthesis of **4-(Methylsulfonamido)benzoic acid**.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Methanesulfonyl chloride is corrosive and lachrymatory. Handle with care.
- Hydrochloric acid is corrosive. Avoid contact with skin and eyes.
- Refer to the Safety Data Sheets (SDS) for all chemicals before use.

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References

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- 2. 4-(4-Methylphenylsulfonamido)benzoic acid synthesis - chemicalbook [chemicalbook.com]
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